

Technical Guide: Spectroscopic Atlas for 2-(Naphthalen-2-yl)propan-1-amine

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Compound of Interest

Compound Name: 2-(Naphthalen-2-yl)propan-1-amine

CAS No.: 211315-03-6

Cat. No.: B13596757

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Executive Summary & Chemical Identity

Systematic Name: **2-(Naphthalen-2-yl)propan-1-amine** Formula: C

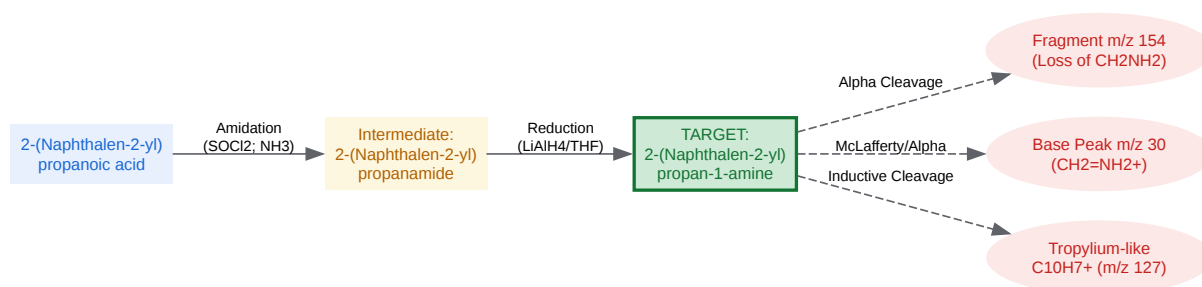
H

N Molecular Weight: 185.27 g/mol Key Application: Chiral resolution agent, SERT/DAT ligand intermediate.

This compound possesses a chiral center at the C2 position.^[1] The spectroscopic data below assumes the free base form unless specified as the hydrochloride salt.^[1]

Synthesis & Fragmentation Logic (Visualization)

To understand the spectral peaks, one must understand the connectivity.^[1] The following diagram illustrates the synthesis pathway (validating the structure) and the Mass Spectrometry fragmentation logic.



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Caption: Synthesis via propanamide reduction and primary MS fragmentation pathways for structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum is the primary tool for distinguishing this isomer from its "amphetamine-like" counterparts.

Proton NMR (¹H) Data (400 MHz, CDCl₃)

Diagnostic Feature: The methylene protons attached to the nitrogen appear as a doublet (or dd) around 2.9 ppm, unlike the multiplet seen in the 2-amine isomer.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Verification Note
7.75 – 7.85	Multiplet	3H	Ar-H (C1, C4, C5/8)	Characteristic naphthalene "roof" effect.
7.64	Singlet (broad)	1H	Ar-H (C1 position)	Isolated proton between rings (if 2-sub).
7.40 – 7.50	Multiplet	3H	Ar-H (C6, C7, C3)	Remaining aromatic protons. [1] [2]
3.05 – 3.15	Sextet	1H	CH-Ar	Benzylic methine. [1] Couples with CH and CH .
2.88 – 2.95	Doublet of Doublets	2H	CH -NH	Critical ID: Distinguishes from 1- phenylpropan-2- amine. [1]
1.38	Doublet (Hz)	3H	CH	Methyl group attached to the benzylic carbon. [1]
1.1 – 1.5	Broad Singlet	2H	NH	Exchangeable with D O. Shift varies with concentration. [1]

Carbon NMR (¹³C) Data (100 MHz, CDCl₃)

Chemical Shift (, ppm)	Type	Assignment
141.5	Quaternary	Ar-C (ipso to alkyl chain)
133.6, 132.4	Quaternary	Naphthalene ring junction carbons
128.5 – 125.4	CH (Ar)	7 Aromatic CH signals
48.2	CH	CH
		-NH
		(High field due to primary amine)
43.1	CH	Ar-CH-CH
19.5	CH	Methyl group

Mass Spectrometry (MS) Profile

Technique: GC-MS (Electron Impact, 70 eV)

The fragmentation pattern is dominated by alpha-cleavage next to the nitrogen, but the benzylic stability of the naphthalene ring creates a distinct high-mass fragment.

m/z (Mass-to-Charge)	Intensity	Fragment Identity	Mechanism
185	< 5%	M (Molecular Ion)	Intact molecule (weak in aliphatic amines).
154	20-30%	[M - CH NH]	Loss of the aminomethyl group; stable secondary carbocation.
141	10-15%	[C H]	Methylnaphthalene cation rearrangement.
30	100% (Base)	[CH =NH]	Alpha-cleavage. Diagnostic for primary amines with unsubstituted alpha-carbons.

Differentiation Check:

- If the Base Peak is m/z 44 (), you have the wrong isomer (1-(naphthalen-2-yl)propan-2-amine).
- For the target molecule, the Base Peak must be m/z 30.^[1]

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Neat Oil or KBr Pellet for HCl salt)

Wavenumber (cm)	Intensity	Assignment
3350, 3280	Medium, Broad	N-H Stretch (Primary amine doublet).
3050	Weak	C-H Stretch (Aromatic).[1]
2960, 2870	Medium	C-H Stretch (Aliphatic CH , CH).[1]
1600, 1505	Medium	C=C Ring Stretch (Naphthalene skeletal vib).[1]
815, 745	Strong	C-H Out-of-plane bend (Naphthalene substitution pattern).[1]

Experimental Protocols

NMR Sample Preparation (Self-Validating)

To ensure the amine protons do not interfere with the aliphatic region integration:

- Solvent: Dissolve 10 mg of the oil in 0.6 mL CDCl

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- Base Wash (Optional): If the sample is a salt, add 1 drop of NaOD/D

O and shake in the NMR tube to free the base.[1]

- D

O Shake: After acquiring the standard

H spectrum, add 1 drop of D

O and shake.[1]

- Validation: The broad singlet at ~1.4 ppm (NH) must disappear. If peaks in the 2.9–3.1 region disappear, you have an impurity (likely alcohol).[1]

GC-MS Derivatization (For Trace Analysis)

Free amines often tail on GC columns.[1] For high-precision identification, derivatize with Trifluoroacetic Anhydride (TFAA).[1]

- Dissolve 1 mg sample in 100 μ L Ethyl Acetate.
- Add 50 μ L TFAA. Incubate at 60°C for 20 mins.
- Result: The M

will shift to 281 (185 + 97 - 1).[1] The base peak m/z 30 will shift to m/z 126 (CF

CONHCH

).

References

- Synthesis of Naphthalene-based Propylamines
 - Source: BenchChem Technical Review.[1] "3-(Naphthalen-1-yl)propan-1-amine and Its Derivatives." (Provides general reductive amination protocols applicable to the 2-naphthyl isomer).
- Nitrile Reduction Standards (LiAlH₄)
 - Source: Organic Syntheses / Chemistry Steps.[1][3] "Nitrile Reduction Mechanism with LiAlH₄." (Standard protocol for converting 2-(naphthalen-2-yl)propionitrile to the target amine).
- NIST Mass Spectral Library (Analog Comparison)

- Source: NIST Chemistry WebBook. "2-Naphthalenamine" and related alkyl-naphthalenes (Used for aromatic fragment verification).[1]
- Isomer Distinction (PAL-287)
 - Source: Wikipedia/Pharmacology Data.[1] "Naphthylaminopropane (PAL-287)."[1][4][5] (Cited to establish the structural difference of the 2-amine isomer).

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